

Introduction: The Profile of a Versatile Pyrimidine Intermediate

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Compound of Interest

Compound Name: 2-(ETHYLTHIO)PYRIMIDINE-5-CARBALDEHYDE

CAS No.: 876890-28-7

Cat. No.: B1274648

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2-(ethylthio)pyrimidine-5-carbaldehyde (CAS No: 876890-28-7; Molecular Formula: $C_7H_8N_2OS$) is a specialized heterocyclic compound that serves as a critical intermediate in the synthesis of complex, biologically active molecules.^[1] Its structure, featuring a pyrimidine core functionalized with a reactive aldehyde and an ethylthio group, makes it a valuable building block in medicinal chemistry and agrochemical research.^{[1][2]} The pyrimidine scaffold is a cornerstone of numerous pharmaceuticals, including antiviral and anticancer agents, while the aldehyde group provides a reactive handle for diverse chemical transformations like condensation and nucleophilic addition reactions.^{[1][3]}

Understanding the fundamental physicochemical properties of this intermediate is paramount for its effective use in synthesis, formulation, and development. This guide provides a detailed technical overview of the solubility and stability of **2-(ethylthio)pyrimidine-5-carbaldehyde**, offering field-proven insights and validated protocols to support researchers in maximizing its potential while ensuring the integrity of their work.

Part 1: Solubility Profile

The solubility of an active pharmaceutical ingredient (API) or a key intermediate dictates its behavior in various stages of development, from reaction kinetics to formulation and bioavailability. The principle of "like dissolves like" provides a foundational framework for predicting solubility based on polarity.^[4] Factors such as temperature, pH, and molecular structure further modulate this behavior.^{[4][5]}

The structure of **2-(ethylthio)pyrimidine-5-carbaldehyde** presents a mixed polarity. The nitrogen atoms in the pyrimidine ring and the oxygen of the carbaldehyde group can act as hydrogen bond acceptors, imparting some polar character.^[5] Conversely, the ethylthio group and the aromatic ring system contribute to its nonpolar nature. This balance suggests a nuanced solubility profile across different solvent classes.

Predicted and Observed Solubility Behavior

Based on its structure and data from related pyrimidine derivatives, the following solubility characteristics can be anticipated:

- **High Solubility:** Expected in polar aprotic solvents such as N,N-dimethylformamide (DMF), tetrahydrofuran (THF), and chloroform, which are effective at solvating a wide range of organic molecules. Studies on similar pyrimidine derivatives have consistently shown high solubility in DMF and THF.^{[6][7][8]}
- **Moderate to Good Solubility:** Expected in polar protic solvents like methanol and ethanol. While the potential for hydrogen bonding exists, the nonpolar regions of the molecule may limit miscibility compared to more polar aprotic solvents.^{[8][9]}
- **Low to Insoluble:** Expected in nonpolar solvents such as hexane and carbon tetrachloride (CCl₄), as the polar functional groups will resist dissolution.^{[7][8]}
- **Slight to Moderate Solubility in Water:** The molecule's polarity suggests some aqueous solubility, but its overall organic character will likely limit it. Temperature is expected to have a positive effect on solubility in most solvents.^{[5][6]}

Quantitative Solubility Data Summary

The following table summarizes the anticipated solubility of **2-(ethylthio)pyrimidine-5-carbaldehyde** in common laboratory solvents. These predictions are based on the behavior of

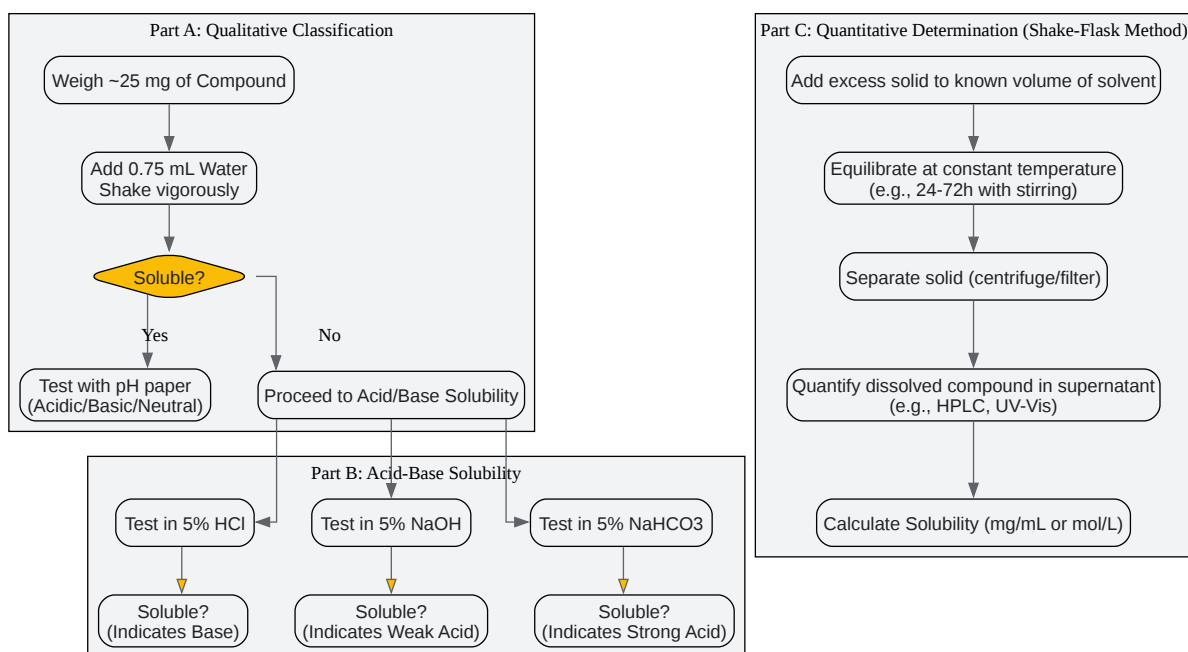
structurally similar pyrimidine derivatives.

Solvent Class	Example Solvent	Predicted Solubility	Rationale & Supporting Evidence
Polar Aprotic	N,N-Dimethylformamide (DMF)	High	Excellent solvating power for pyrimidines. [6] [7] [8]
Tetrahydrofuran (THF)	High	Often used in syntheses involving pyrimidines. [6]	Capable of hydrogen bonding; good solubility observed for other pyrimidine derivatives. [8] [9]
Acetonitrile	Moderate to High	Good general-purpose solvent for polar molecules.	
Polar Protic	Methanol	Moderate to Good	
Ethanol	Moderate	Similar to methanol, slightly less polar.	
Water	Low to Moderate	Limited by nonpolar ethylthio group and aromatic ring. [5]	Polarity mismatch between solvent and solute. [10]
Nonpolar	Hexane / Heptane	Insoluble	
Toluene	Low	May show slight solubility due to aromatic interaction.	
Diethyl Ether	Low to Moderate	Can solvate a range of polarities but limited by hydrogen bonding capacity. [11]	

Experimental Protocol: Systematic Solubility Assessment

A systematic approach is crucial for accurately characterizing the solubility profile. This involves a qualitative classification followed by a quantitative determination.

Workflow for Solubility Determination



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Caption: Workflow for comprehensive solubility analysis.

Step-by-Step Methodology: Qualitative Solubility[12][13][14]

- **Water Solubility:** Add 0.75 mL of deionized water to ~25 mg of the compound in a test tube. Shake vigorously for 60 seconds. Observe if the solid dissolves completely.
- **pH Test:** If water-soluble, test the solution with litmus or pH paper to determine if it is acidic, basic, or neutral. A $\text{pH} \geq 8$ suggests a basic amine, while a $\text{pH} \leq 4$ suggests a carboxylic acid.[12]
- **Acid/Base Solubility (for water-insoluble compounds):**
 - **5% HCl:** Add 0.75 mL of 5% HCl to a fresh ~25 mg sample. Solubility indicates the presence of a basic functional group, such as an amine.
 - **5% NaOH:** Add 0.75 mL of 5% NaOH to a fresh ~25 mg sample. Solubility indicates an acidic functional group.
 - **5% NaHCO_3 :** If soluble in NaOH, test a fresh sample in 5% NaHCO_3 . Solubility in this weaker base suggests a stronger acid like a carboxylic acid, whereas insolubility suggests a weaker acid like a phenol.

Causality Note: Solubility in aqueous acid or base is a chemical reaction. The acidic or basic functional group is protonated or deprotonated to form a water-soluble salt.[12] This is a powerful diagnostic tool for identifying functional groups.

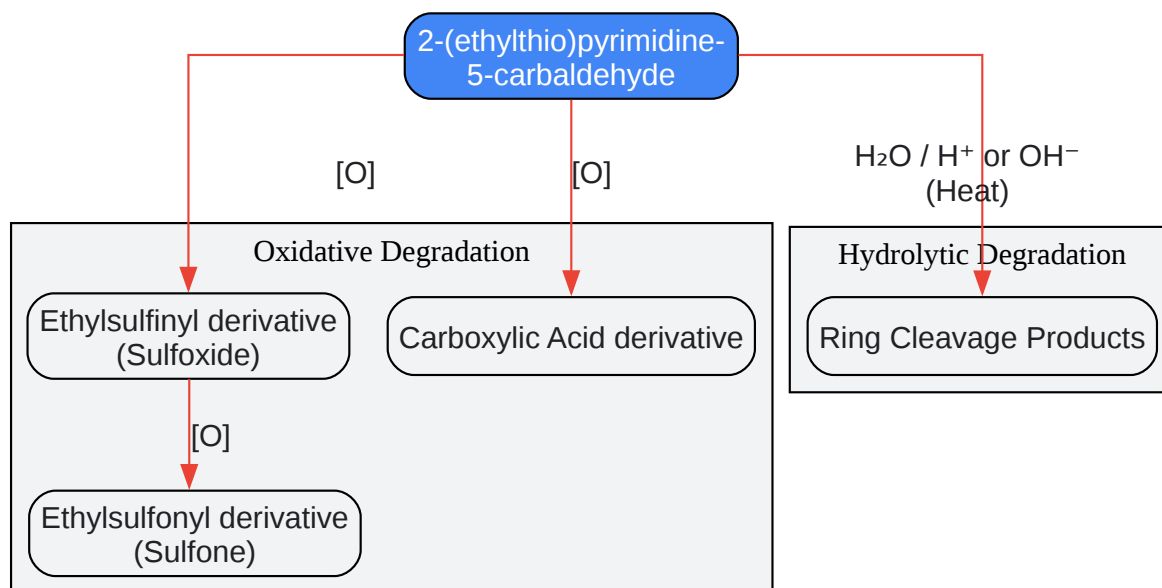
Part 2: Stability Profile

Chemical stability is a critical quality attribute that ensures a compound maintains its identity, purity, and potency over time. For pyrimidine derivatives, the electron-deficient nature of the ring system and the reactivity of its substituents are key considerations.[13] Forced degradation (stress testing) is an essential practice to identify potential degradation pathways and develop stability-indicating analytical methods.[14][15]

Key Susceptibilities of 2-(ethylthio)pyrimidine-5-carbaldehyde

- **Oxidation:** The thioether (ethylthio) group is susceptible to oxidation, potentially forming a sulfoxide and then a sulfone. The aldehyde group can also be readily oxidized to a carboxylic acid.
- **Hydrolysis:** The pyrimidine ring can be susceptible to cleavage under harsh hydrolytic conditions (strong acid or base, elevated temperature).^[16] The C-S bond of the thioether could also be a point of cleavage.
- **Photostability:** Substituted pyrimidines can undergo photochemical reactions upon exposure to light.^[13] This necessitates evaluation under controlled UV and visible light conditions as per ICH Q1B guidelines.^[14]
- **Thermal Degradation:** Elevated temperatures can provide the energy needed to overcome activation barriers for various degradation reactions. The compound's melting point of 64-66 °C suggests that solid-state stability studies should be conducted well below this temperature.^[1]

Potential Degradation Pathways



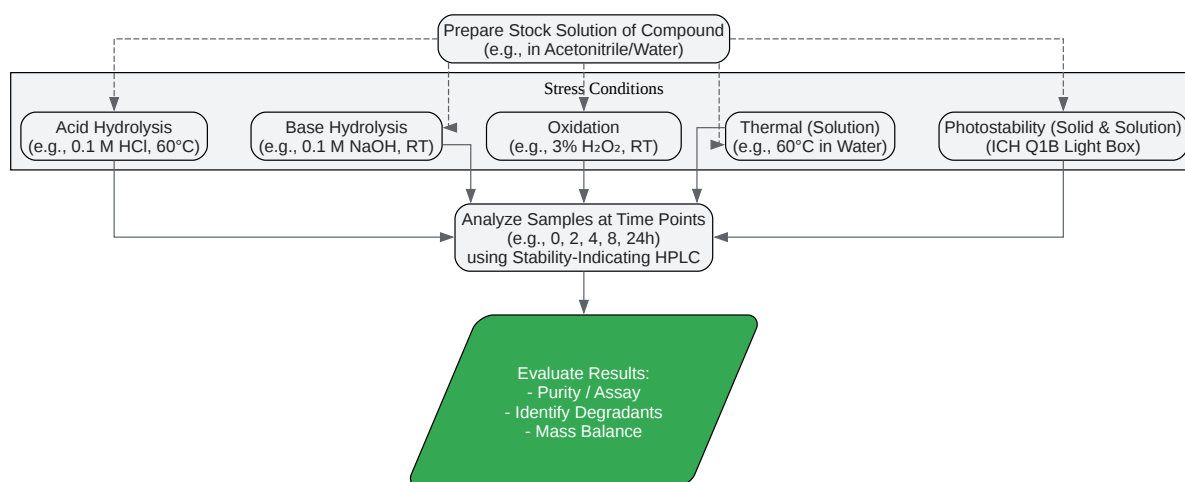
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Caption: Potential degradation routes for the target compound.

Experimental Protocol: Forced Degradation Study

A forced degradation study is designed to accelerate the chemical degradation of a substance by exposing it to exaggerated conditions.^[17] This protocol is based on the ICH Q1A(R2) guideline.^[14] The goal is to achieve 5-20% degradation to ensure that the analytical method is truly "stability-indicating."

Workflow for Forced Degradation



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